

Hydroxy-PEG4-methyl acetate structure and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hydroxy-PEG4-methyl acetate

Cat. No.: B3154197

[Get Quote](#)

An In-depth Technical Guide to Hydroxy-PEG4-methyl acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, chemical properties, and applications of **Hydroxy-PEG4-methyl acetate**, a heterobifunctional polyethylene glycol (PEG) derivative crucial in modern drug development and biomedical research.

Chemical Structure and Identification

Hydroxy-PEG4-methyl acetate, systematically named 2-(2-(2-(2-hydroxyethoxy)ethoxy)ethoxy)ethyl acetate, is a valuable linker molecule. Its structure comprises a terminal hydroxyl group for further functionalization, a tetra-ethylene glycol (PEG4) spacer that imparts hydrophilicity, and a methyl acetate group at the other terminus.

Structure:

Key Identifiers:

- CAS Number: 77303-64-1
- Molecular Formula: $C_{11}H_{22}O_7$

- Molecular Weight: 266.29 g/mol
- SMILES: OCCOCCOCCOCCOCC(OC)=O

Physicochemical and Calculated Properties

A summary of the key physicochemical and calculated properties of **Hydroxy-PEG4-methyl acetate** is presented in the table below. It is important to note that experimental data for some physical properties of this specific molecule are not readily available in the literature. In such cases, data for closely related compounds are provided for reference and are clearly indicated.

Property	Value	Source
Molecular Weight	266.29 g/mol	
Appearance	Colorless to light yellow liquid	
Purity	≥97%	
Density	1.107 g/cm ³ (for Hydroxy-PEG4-C2-methyl ester)	
Boiling Point	285.4 °C at 760 mmHg (for mPEG4-alcohol)	
Melting Point	-39 °C (for mPEG4-alcohol)	
Topological Polar Surface Area (TPSA)	83.45 Å ²	
LogP (calculated)	-0.7819	
Hydrogen Bond Acceptors	7	
Hydrogen Bond Donors	1	
Rotatable Bonds	13	

Experimental Data and Protocols

Spectroscopic Data

^1H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H NMR spectrum provides confirmation of the chemical structure of **Hydroxy-PEG4-methyl acetate**. A representative spectrum for the compound with CAS number 77303-64-1 is available. The spectrum is characterized by distinct peaks corresponding to the protons in the ethylene glycol repeat units, the terminal hydroxyl group, and the methyl acetate group.

Synthesis Protocol

A specific, detailed experimental protocol for the synthesis of

- To cite this document: BenchChem. [Hydroxy-PEG4-methyl acetate structure and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3154197#hydroxy-peg4-methyl-acetate-structure-and-chemical-properties\]](https://www.benchchem.com/product/b3154197#hydroxy-peg4-methyl-acetate-structure-and-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com